A Technical Guide to the Spectroscopic Characterization of 2-Methylthio-3-chloropyridine

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Compound of Interest

Compound Name:	*2-Methylthio-3-chloropyridine*
CAS No.:	*98626-97-2*
Cat. No.:	*B1600655*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed technical overview of the expected spectroscopic data for **2-Methylthio-3-chloropyridine**, a substituted pyridine with potential applications in medicinal chemistry and materials science. As a Senior Application Scientist, the following sections are designed to not only present the predicted data but also to elucidate the underlying chemical principles that govern the spectral features. This document will serve as a valuable resource for researchers synthesizing or working with this compound, enabling them to anticipate, interpret, and validate their experimental findings.

Introduction to **2-Methylthio-3-chloropyridine**

2-Methylthio-3-chloropyridine is a halogenated and sulfur-containing pyridine derivative. The unique combination of a chloro and a methylthio substituent on the pyridine ring is expected to impart specific electronic and steric properties, influencing its reactivity and biological activity. Accurate structural confirmation is paramount in the development of any new chemical entity, and a multi-technique spectroscopic approach is the cornerstone of this process. This guide will

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detail the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this molecule.

^{1}H NMR Spectroscopy: Unraveling the Proton Environment

Proton NMR spectroscopy is a powerful tool for elucidating the electronic environment of hydrogen atoms in a molecule. The predicted ^{1}H NMR spectrum of **2-Methylthio-3-chloropyridine** in a standard solvent like $CDCl_3$ would provide key information about the substitution pattern on the pyridine ring and the nature of the methylthio group.

Predicted ^{1}H NMR Data

Proton Assignment	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-6	8.2 - 8.4	Doublet of doublets (dd)	J(H6-H5) ≈ 4-5, J(H6-H4) ≈ 1-2
H-4	7.2 - 7.4	Doublet of doublets (dd)	J(H4-H5) ≈ 7-8, J(H4-H6) ≈ 1-2
H-5	7.0 - 7.2	Doublet of doublets (dd)	J(H5-H4) ≈ 7-8, J(H5-H6) ≈ 4-5
$-SCH_3$	2.5 - 2.7	Singlet (s)	N/A

Rationale Behind the Predictions

The predicted chemical shifts are based on the well-established electronic effects of substituents on the pyridine ring. The nitrogen atom in the pyridine ring is electron-withdrawing, generally deshielding the ring protons compared to benzene.

- H-6: This proton is ortho to the ring nitrogen, leading to a significant downfield shift.
- H-4 & H-5: The chloro group at the 3-position is an inductively electron-withdrawing group, which will deshield the adjacent H-4 and to a lesser extent, H-5. The methylthio group at the 2-position is electron-donating through resonance, which would tend to shield the ring

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protons, particularly at the para position (H-5). The interplay of these effects results in the predicted chemical shift ranges.

- -SCH_3: The methyl protons of the methylthio group are expected to appear as a singlet in the upfield region, characteristic of protons on a carbon adjacent to a sulfur atom.

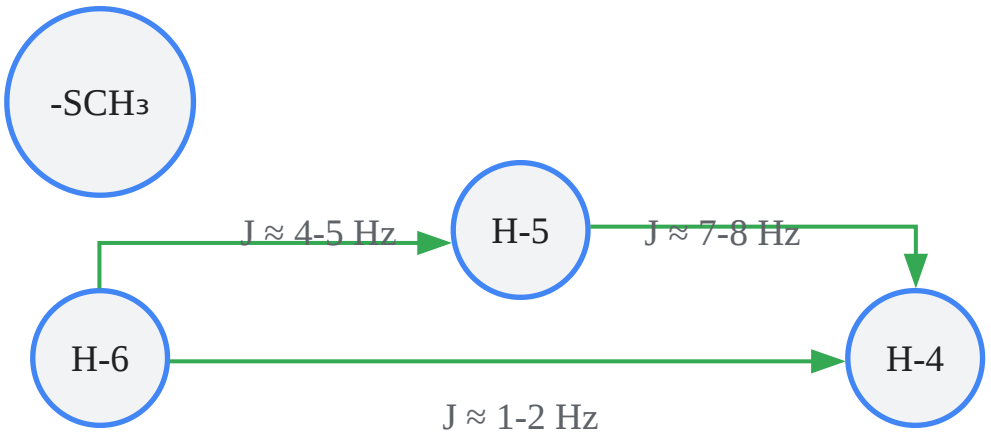
The coupling constants are predicted based on typical proton-proton coupling in pyridine systems.

Experimental Protocol for ^{1}H NMR Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Methylthio-3-chloropyridine** in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrument Setup: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
  - Pulse sequence: A standard single-pulse experiment (e.g., zg30).
  - Spectral width: A range of -2 to 12 ppm is typically sufficient.
  - Number of scans: 16-32 scans should provide a good signal-to-noise ratio.
  - Relaxation delay: 1-2 seconds.
- Processing: Apply a Fourier transform to the free induction decay (FID), phase correct the spectrum, and reference the TMS peak to 0.00 ppm.

Visualizing Proton Relationships

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Caption: Predicted ^{1}H-^{1}H coupling network in **2-Methylthio-3-chloropyridine**.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

Carbon-13 NMR spectroscopy provides valuable information about the carbon framework of a molecule. Each unique carbon atom in **2-Methylthio-3-chloropyridine** will give rise to a distinct signal in the ^{13}C NMR spectrum.

Predicted ^{13}C NMR Data

Carbon Assignment	Predicted Chemical Shift (ppm)
C-2	155 - 160
C-3	130 - 135
C-6	148 - 152
C-4	122 - 126
C-5	120 - 124
-SCH3	13 - 17

Rationale Behind the Predictions

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The predicted chemical shifts are influenced by the electronegativity of the attached atoms and the overall electronic distribution in the pyridine ring.

- C-2 and C-3: These carbons are directly attached to the electron-withdrawing sulfur and chlorine atoms, respectively, leading to downfield shifts.
- C-6 and C-4: These carbons are also significantly influenced by the electron-withdrawing nitrogen atom, resulting in downfield shifts.
- C-5: This carbon is expected to be the most shielded of the aromatic carbons.
- -SCH_3: The methyl carbon will appear at a characteristic upfield chemical shift.

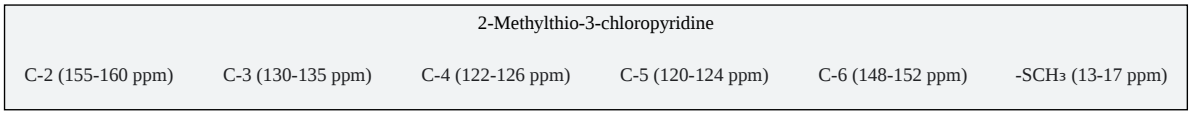
Experimental Protocol for ^{13}C NMR Acquisition

- Sample Preparation: Use the same sample prepared for ^{1}H NMR spectroscopy. A higher concentration (20-50 mg) may be beneficial for obtaining a good signal-to-noise ratio in a shorter time.
- Instrument Setup: Acquire the spectrum on the same NMR spectrometer used for the ^{1}H NMR.
- Acquisition Parameters:
  - Pulse sequence: A standard proton-decoupled ^{13}C experiment (e.g., zgpg30).
  - Spectral width: A range of 0 to 200 ppm is generally appropriate.
  - Number of scans: 256-1024 scans are typically required due to the low natural abundance of ^{13}C.
  - Relaxation delay: 2-5 seconds.
- Processing: Apply a Fourier transform, phase correct the spectrum, and reference the solvent peak ($CDCl_3$) to 77.16 ppm.
- DEPT Experiments: To aid in the assignment of carbon signals, it is highly recommended to perform DEPT-135 and DEPT-90 experiments. A DEPT-135 spectrum will show CH and CH_3

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signals as positive peaks and CH_2 signals as negative peaks. A DEPT-90 spectrum will only show CH signals.

Visualizing Carbon Assignments



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Caption: Predicted ^{13}C NMR chemical shift ranges for **2-Methylthio-3-chloropyridine**.

Infrared (IR) Spectroscopy: Identifying Functional Groups

Infrared spectroscopy is a rapid and effective technique for identifying the presence of specific functional groups in a molecule by detecting their characteristic vibrational frequencies.

Predicted Key IR Absorption Bands

Wavenumber (cm^{-1})	Vibrational Mode
3100 - 3000	Aromatic C-H stretch
2950 - 2850	Aliphatic C-H stretch (-SCH_3)
1600 - 1450	C=C and C=N ring stretching
1100 - 1000	C-S stretch
800 - 700	C-Cl stretch

Rationale Behind the Predictions

- C-H Stretching: The aromatic C-H stretches appear at higher wavenumbers than the aliphatic C-H stretches of the methyl group.

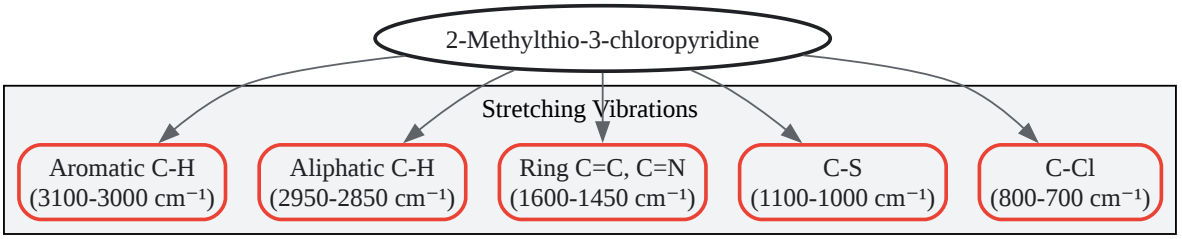
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- Ring Stretching: The pyridine ring exhibits characteristic stretching vibrations in the 1600-1450 cm^{-1} region.
- C-S and C-Cl Stretching: The vibrations of the carbon-sulfur and carbon-chlorine bonds are expected in the fingerprint region of the spectrum.

Experimental Protocol for IR Acquisition

- Sample Preparation: For a solid sample, a small amount can be placed directly on the diamond crystal of an Attenuated Total Reflectance (ATR) accessory of an FTIR spectrometer. For a liquid, a single drop is sufficient.
- Instrument Setup:
  - Acquire a background spectrum of the clean ATR crystal.
  - Place the sample on the crystal and apply pressure to ensure good contact.
- Acquisition Parameters:
  - Scan range: 4000 - 400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of scans: 16-32 scans.
- Processing: The spectrum is typically presented in terms of transmittance or absorbance.

Visualizing Functional Group Vibrations



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Caption: Correlation of functional groups in **2-Methylthio-3-chloropyridine** with their predicted IR absorption regions.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight of a compound and to deduce its structure from fragmentation patterns.

Predicted Mass Spectrum Data

- Molecular Ion (M^+): A prominent molecular ion peak is expected at m/z 159. The presence of a chlorine atom will result in a characteristic M+2 peak at m/z 161 with an intensity of approximately one-third of the M^+ peak, corresponding to the natural abundance of the ^{37}Cl isotope.
- Major Fragment Ions:
  - m/z 144: Loss of a methyl radical ($\bullet CH_3$) from the molecular ion.
  - m/z 124: Loss of a chlorine radical ($\bullet Cl$) from the molecular ion.
  - m/z 78: Formation of the pyridyl cation radical after loss of both the chloro and methylthio substituents.

Rationale Behind the Predictions

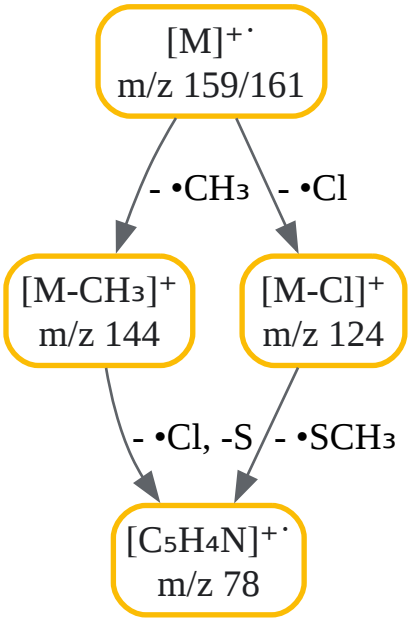
The fragmentation of **2-Methylthio-3-chloropyridine** under electron ionization (EI) is expected to proceed through the loss of the substituents. The cleavage of the S-CH_3 bond to lose a methyl radical is a common fragmentation pathway for methylthio ethers. The loss of the chlorine radical is also a favorable process.

Experimental Protocol for Mass Spectrometry Acquisition

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- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for a solid or liquid, or through a gas chromatograph (GC-MS) for a volatile compound.
- Ionization: Use electron ionization (EI) at a standard energy of 70 eV.
- Mass Analysis: Scan a mass range of m/z 40-300.

Visualizing the Predicted Fragmentation Pathway



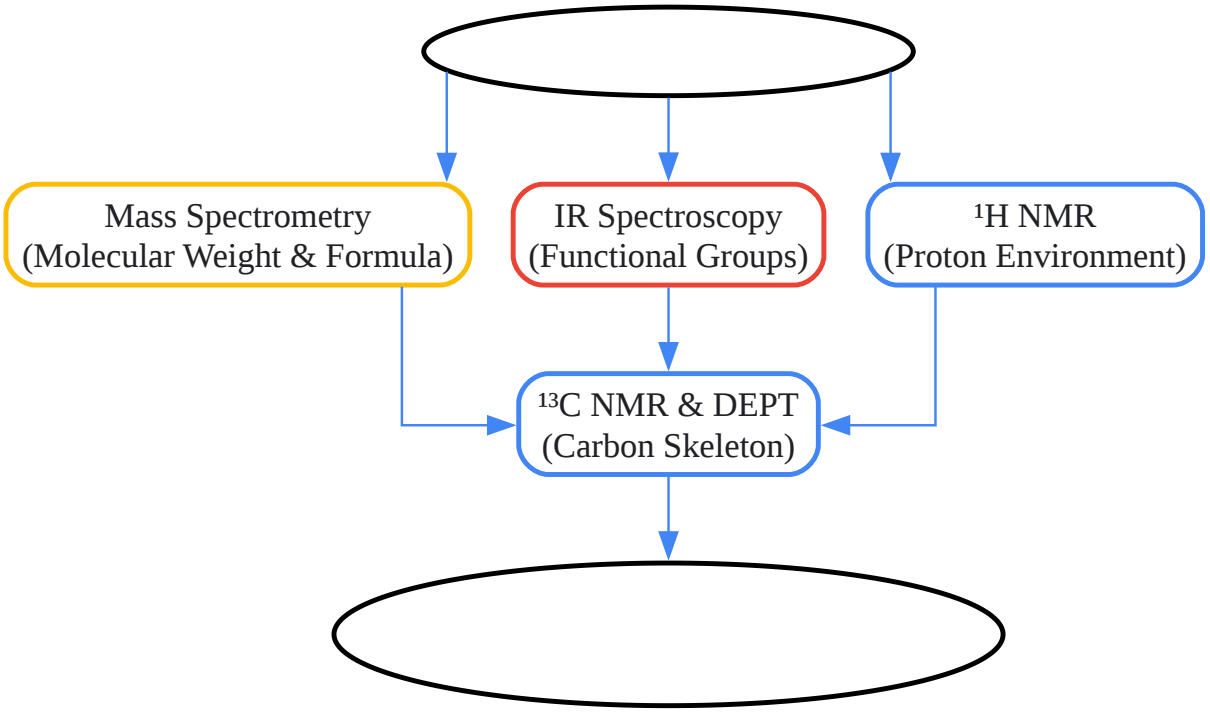
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Caption: Predicted electron ionization fragmentation pathway for **2-Methylthio-3-chloropyridine**.

Data Synthesis and Structural Confirmation Workflow

The synergistic use of these spectroscopic techniques provides a high degree of confidence in the structural elucidation of **2-Methylthio-3-chloropyridine**.

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Caption: Integrated workflow for the spectroscopic confirmation of **2-Methylthio-3-chloropyridine**.

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